

# An In-depth Technical Guide to 1-Vinylcyclobutene: Physical and Chemical Properties

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## Compound of Interest

Compound Name: Cyclobutene, 1-ethenyl-

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## Introduction

1-Vinylcyclobutene, also known as 1-ethenylcyclobutene, is a cyclic olefin with the molecular formula  $C_6H_8$ . Its structure, featuring a vinyl group attached to a four-membered ring containing a double bond, imparts a unique combination of ring strain and reactivity, making it a molecule of significant interest in organic synthesis and polymer chemistry. This technical guide provides a comprehensive overview of the known physical and chemical properties of 1-vinylcyclobutene, including detailed experimental protocols and reaction pathways for its synthesis and key transformations.

## Physical Properties

Quantitative data for the physical properties of 1-vinylcyclobutene is not extensively documented in readily available literature. However, based on its molecular structure and data for related compounds, the following properties can be inferred and are summarized in Table 1. It is important to note that these are estimated values and should be confirmed by experimental determination.

Table 1: Physical Properties of 1-Vinylcyclobutene

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>8</sub>	[1][2]
Molecular Weight	80.13 g/mol	[1][2]
CAS Number	58436-36-5	[1]
Boiling Point	Not available	General property of alkenes
Melting Point	Not available	
Density	Not available	
Solubility	Insoluble in water; Soluble in nonpolar organic solvents.	

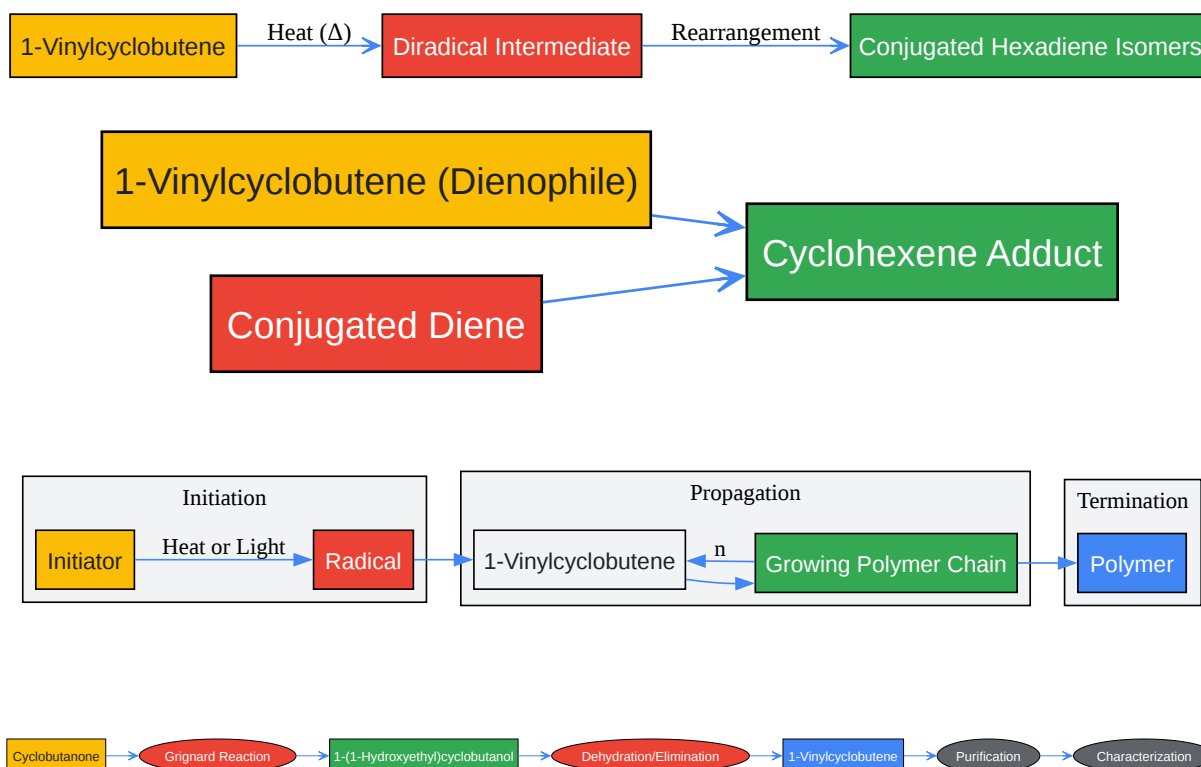
## Chemical Properties and Reactivity

The chemical behavior of 1-vinylcyclobutene is dominated by the presence of the strained cyclobutene ring and the reactive vinyl group. These features make it susceptible to a variety of chemical transformations, including thermal rearrangements, cycloaddition reactions, and polymerization.

### Thermal Rearrangement

Vinylcyclobutane and its derivatives are well-known to undergo thermal rearrangements. The strained four-membered ring of 1-vinylcyclobutene is prone to ring-opening reactions upon heating. This process typically involves the cleavage of the cyclobutane ring to form a more stable, conjugated diene system. The specific products of the thermal rearrangement of 1-vinylcyclobutene would likely include various isomers of hexadiene, although detailed experimental studies on this specific molecule are not readily available in the searched literature.

The general mechanism for the thermal rearrangement of vinylcyclobutanes often proceeds through a diradical intermediate. The logical workflow for this process is depicted below.



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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Vinylcyclobutene: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15464559#physical-and-chemical-properties-of-1-vinylcyclobutene]

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